

An In-depth Technical Guide to Acryloyl Chloride: Chemical Properties and Structure

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For Researchers, Scientists, and Drug Development Professionals

Acryloyl chloride (CH₂=CHCOCl), also known as 2-propenoyl chloride, is a highly reactive and versatile chemical intermediate.[1][2] This colorless to pale yellow liquid possesses a pungent odor and is a crucial building block in organic synthesis, particularly for the introduction of the acryloyl group.[1][3][4] Its utility spans the production of polymers, such as polyacrylates and polyacrylamides, which are integral to adhesives, coatings, textiles, and pharmaceuticals.[2][5] This guide provides a comprehensive overview of its chemical properties, structure, synthesis, and reactivity, with a focus on quantitative data and detailed experimental protocols.

Chemical Structure and Properties

Acryloyl chloride's high reactivity is a direct consequence of its chemical structure, which features a vinyl group conjugated with an acyl chloride.[6][7] This arrangement makes it susceptible to both nucleophilic acyl substitution and polymerization reactions.[3][4]

Table 1: Physical and Chemical Properties of Acryloyl Chloride



Property	Value	References
Molecular Formula	C ₃ H ₃ ClO	[1]
Molar Mass	90.51 g·mol ^{−1}	[1]
Appearance	Colorless to pale yellow liquid	[1][3]
Boiling Point	72-76 °C	[8][9][10]
Density	1.114 - 1.119 g/mL at 20-25 °C	[1][8][10]
Refractive Index (n ²⁰ /D)	1.435	[8][9][10]
Flash Point	14 °C (57 °F)	[11]
Vapor Pressure	1.93 psi (20 °C)	[8][10]
Vapor Density	>1 (vs air)	[8][10]
Solubility	Soluble in chloroform, ether, acetone. Reacts violently with water.	[3][8][11]

Table 2: Spectroscopic Data for Acryloyl Chloride

Spectroscopic Technique	Key Data	References
¹H NMR	Spectra available for analysis.	[12]
¹³ C NMR	Spectra available for analysis.	[13]
Infrared (IR) Spectroscopy	Spectra available for analysis.	[11][14]
Mass Spectrometry (MS)	m/z Top Peak: 55; 2nd Highest: 27; 3rd Highest: 26	[11][15]

Synthesis of Acryloyl Chloride

Several methods exist for the synthesis of **acryloyl chloride**, with the choice of reagent influencing the reaction conditions and yield. Common chlorinating agents include benzoyl chloride, thionyl chloride, and oxalyl chloride.[1][16][17]



Experimental Protocols

1. Synthesis using Benzoyl Chloride

This method involves the reaction of acrylic acid with benzoyl chloride.[1][18]

- Materials: Acrylic acid, benzoyl chloride, hydroquinone (polymerization inhibitor).
- Procedure:
 - A mixture of acrylic acid (3 moles) and benzoyl chloride (6 moles) containing a small amount of hydroquinone (e.g., 0.5 g) is prepared.[18]
 - The mixture is distilled at a moderate rate through a fractional distillation column.[18]
 - The fraction boiling up to 85 °C is collected in a receiver cooled with ice and containing a small amount of hydroquinone.[18]
 - The collected distillate is then redistilled to yield pure acryloyl chloride, typically boiling at 72-74 °C.[18]
- 2. Synthesis using Thionyl Chloride

This is a common laboratory-scale method.[16]

- Materials: Acrylic acid, thionyl chloride, dichloromethane (solvent), sodium hydroxide solution (for scrubbing HCl gas).
- Procedure:
 - Dissolve acrylic acid in a suitable solvent like dichloromethane in a reaction vessel equipped with a reflux condenser and a gas outlet.[16]
 - Under an inert atmosphere (e.g., nitrogen or argon), add thionyl chloride (approximately 1 molar equivalent) dropwise to the stirred solution.[16] The reaction is exothermic and liberates HCl gas, which should be vented through a scrubber containing aqueous sodium hydroxide.[16]

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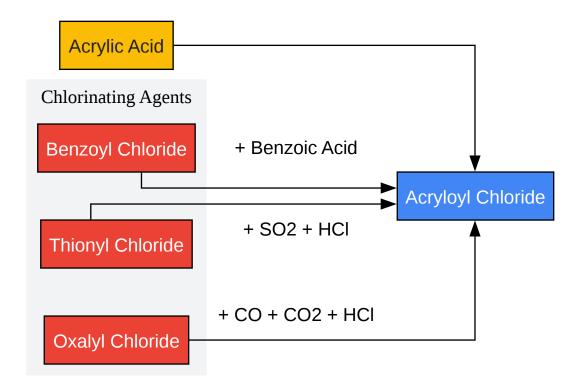


- After the addition is complete, heat the solution to reflux for several hours (e.g., 3-4 hours).
 [16]
- After the reaction is complete, distill off the solvent.[16]
- Subsequently, distill the acryloyl chloride product at its boiling point (72-76 °C).[16] It is
 advisable to use just one equivalent of thionyl chloride to minimize contamination of the
 product, as thionyl chloride has a similar boiling point (79 °C).[16]
- 3. Synthesis using Oxalyl Chloride

This method is considered cleaner and can be performed under milder conditions.[16][17]

- Materials: Acrylic acid, oxalyl chloride, suitable solvent (e.g., dichloromethane), ice bath.
- Procedure:
 - Dissolve acrylic acid in a suitable solvent in a reaction vessel.
 - Cool the solution in an ice bath.
 - Slowly add oxalyl chloride to the cooled solution.
 - The workup is similar to the thionyl chloride method, involving distillation to isolate the product.[16]
 - A solvent-free approach using catalytic amounts of dimethylformamide (DMF) at room temperature has also been reported to achieve high conversion in a short time.[17]





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Synthesis pathways for acryloyl chloride.

Chemical Reactivity and Key Reactions

Acryloyl chloride's dual functionality—an acyl chloride and a vinyl group—dictates its reactivity. It readily undergoes nucleophilic acyl substitution and can also participate in polymerization.[1][6]

1. Reaction with Water (Hydrolysis)

Acryloyl chloride reacts violently with water to produce acrylic acid and hydrochloric acid.[1] [19] This exothermic reaction is a significant safety consideration.[20]

2. Reaction with Alcohols (Esterification)

The reaction with alcohols yields acrylate esters, which are important monomers.[1][4]

3. Reaction with Amines (Amidation)

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Amines react with **acryloyl chloride** to form acrylamides, another class of valuable monomers and intermediates.[1][4]

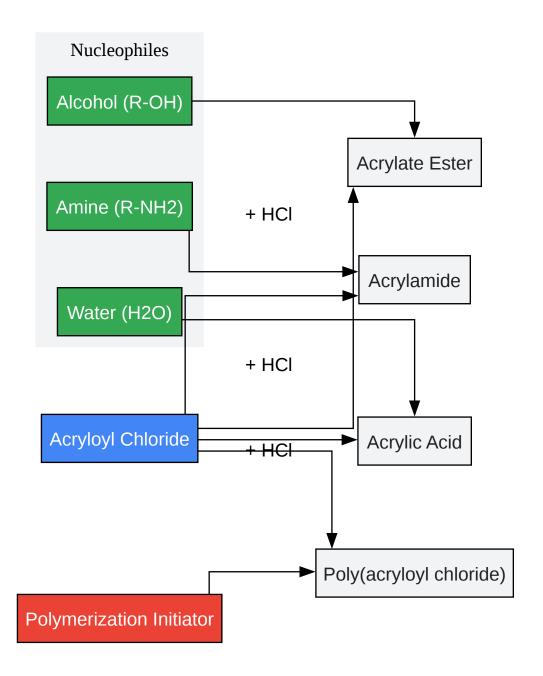
Experimental Protocol for N-acylation of an Amide:

- Materials: Acryloyl chloride, chiral auxiliary (amide), N-ethyldiisopropylamine (DIPEA), dichloromethane (DCM), saturated ammonium chloride solution.
- Procedure:
 - Prepare a solution of acryloyl chloride (1.1 eq.) and DIPEA (1.1 eq.) in DCM.[21]
 - In a separate flask, prepare a solution of the chiral auxiliary (1 eq.) and DIPEA (1 eq.) in DCM.[21]
 - Under a nitrogen atmosphere, add the solution of the chiral auxiliary to the stirring solution
 of acryloyl chloride via cannula at room temperature.[21]
 - Stir the reaction mixture for 2 hours.[21]
 - Quench the reaction by adding a saturated ammonium chloride solution.
 - Perform a workup by diluting with DCM, drying the combined organic extracts, filtering, and removing the solvent to obtain the crude product.[21]
 - Purify the product using column chromatography.[21]

4. Polymerization

Acryloyl chloride can undergo polymerization, often initiated by exposure to oxygen.[8][9] This can lead to a dangerous pressure buildup in sealed containers.[6][8] For this reason, inhibitors such as hydroquinone or phenothiazine are often added for storage and handling.[22][23] The resulting poly(**acryloyl chloride**) is a reactive polymer with acyl chloride functional groups.[24]





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Key reactions of acryloyl chloride.

Safety and Handling

Acryloyl chloride is a hazardous substance that requires strict safety protocols.

 Hazards: It is highly flammable, corrosive, and toxic upon inhalation.[1] It causes severe skin burns and eye damage. Acute exposure can lead to headache, dizziness, weakness, nausea, vomiting, and pulmonary edema.[1][25]



Handling:

- Work in a well-ventilated fume hood.[19]
- Use personal protective equipment (PPE), including chemical safety goggles, a face shield, gloves, and a protective suit.[26]
- Ground all equipment to prevent static discharge.[19]
- Use explosion-proof equipment.
- Avoid contact with water, alcohols, strong bases, and oxidizing agents.[8][9]

Storage:

- Store in a cool, dry, well-ventilated place, away from sources of ignition and light.[26] The recommended storage temperature is 2-8 °C.
- Keep containers tightly closed and handle under an inert atmosphere.[19]
- Containers should be carefully resealed and kept upright.

Spills and First Aid:

- In case of a spill, evacuate the area, remove ignition sources, and contain the spillage with an inert absorbent material.[19]
- For eye contact, rinse immediately and continuously with water for at least 15 minutes and seek immediate medical attention.[27]
- For skin contact, immediately wash the affected area with plenty of water.
- If inhaled, move the victim to fresh air and seek immediate medical attention.

This guide provides a foundational understanding of **acryloyl chloride** for professionals in research and development. Due to its hazardous nature, all handling and experimental procedures should be conducted with strict adherence to established safety protocols and institutional guidelines.



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